

Early Toxicological Studies of Sucrose Polyester: A Technical Review

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Compound of Interest

Compound Name: *sucrose polyester*

CAS No.: *121854-29-3*

Cat. No.: *B1166589*

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Introduction

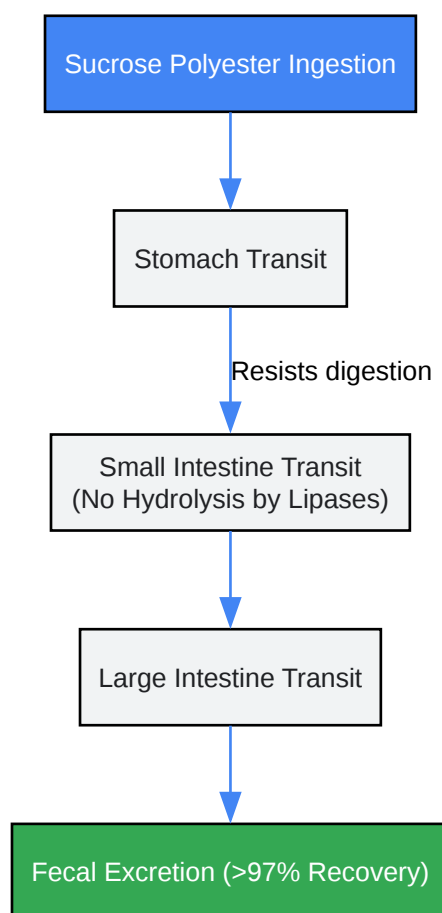
Sucrose polyester (SPE), commercially known as Olestra, is a non-caloric fat substitute synthesized from sucrose and fatty acids derived from edible oils.[1][2] Its physical properties closely resemble those of triglycerides, allowing it to replace conventional fats in a variety of food applications, particularly in high-temperature cooking and frying.[1][3] Unlike traditional fats, **sucrose polyester**'s molecular structure is too large to be hydrolyzed by digestive enzymes or absorbed by the intestine.[1][2] This property renders it non-caloric but also raises key toxicological considerations, primarily related to its passage through the gastrointestinal tract and its potential to interact with lipophilic substances. Extensive testing in animals and humans was conducted to support its safety evaluation prior to its approval by the U.S. Food and Drug Administration (FDA) in 1996 for use in savory snacks.[4][5] This guide provides an in-depth summary of the core toxicological studies from this early research period.

Pharmacokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

The fundamental basis for the safety profile of **sucrose polyester** lies in its lack of systemic absorption.

- Non-absorption: Early studies in humans demonstrated that SPE is quantitatively recovered in feces, with over 97% being recovered within 3 to 5 days after consumption. This confirmed that the material is not hydrolyzed or absorbed in the gastrointestinal tract.[6]
- Mechanism: The large size of the **sucrose polyester** molecule, with its hexa-, hepta-, and octa-esters of sucrose and long-chain fatty acids, prevents breakdown by intestinal lipases. [1][2]

The logical pathway for the gastrointestinal transit of **sucrose polyester** is illustrated below.



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Gastrointestinal transit of non-absorbable **sucrose polyester**.

Key Toxicological Assessments

A comprehensive battery of toxicological studies was conducted to assess the safety of **sucrose polyester**, focusing on chronic toxicity, carcinogenicity, genotoxicity, and reproductive/developmental effects.

Chronic Toxicity and Carcinogenicity Studies

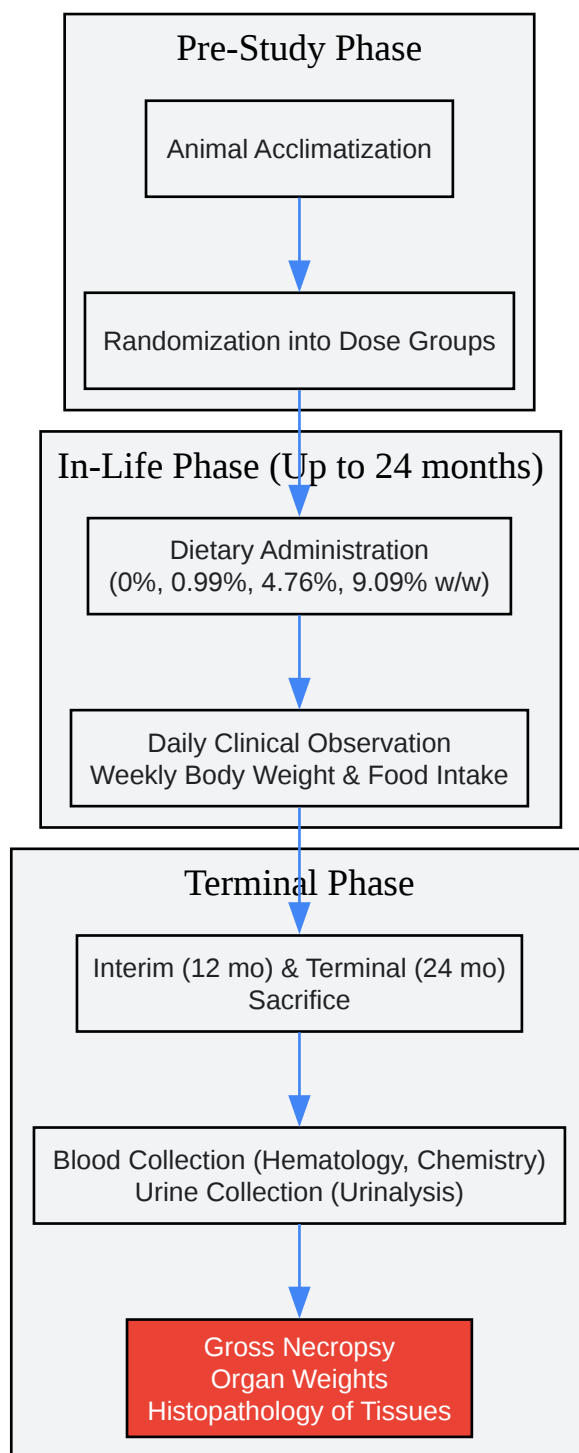
Long-term studies in animal models were critical to determine the potential for chronic toxicity or carcinogenicity from prolonged dietary exposure.

Experimental Protocol: 2-Year Rat Feeding Study

A representative protocol for chronic toxicity and carcinogenicity assessment involved two separate 2-year feeding studies in Fischer 344 rats.[\[7\]](#)

- Test Substance: Olestra, a mixture of hexa-, hepta-, and octaesters of sucrose with long-chain fatty acids.
- Animal Model: Fischer 344 rats.
- Group Allocation:
 - Study 1: Animals were divided into four groups and fed diets containing 0% (control), 0.99%, 4.76%, or 9.09% (w/w) olestra.[\[7\]](#)
 - Study 2: A second study focused on a high-dose and control group, with diets containing 0% or 9.09% (w/w) olestra.[\[7\]](#)
- Duration: 24 months.
- Parameters Monitored:
 - In-life: Daily observations, body weight, food consumption, ophthalmoscopic examinations.
 - Pathology: Organ weights, serum chemistry, hematology, urinalysis, and comprehensive histopathological evaluations at 12 and 24 months.[\[7\]](#)

The general workflow for such a long-term bioassay is depicted below.



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Workflow for a 2-year chronic toxicity/carcinogenicity study.

Results Summary

The results across two extensive 2-year studies in rats showed no evidence of toxicity or carcinogenicity related to olestra ingestion.[7] Key findings are summarized in the table below.

Parameter	Dose Groups (% in Diet)	Observation	Citation
Survival & Clinical Signs	0, 0.99, 4.76, 9.09	No adverse effects on survival or clinical condition.	[7]
Body Weight & Food Intake	0, 0.99, 4.76, 9.09	No adverse effects noted.	[7]
Hematology & Serum Chemistry	0, 0.99, 4.76, 9.09	No toxicologically significant changes.	[7]
Organ Weights	0, 0.99, 4.76, 9.09	No adverse effects.	[7]
Tumor Incidence	0, 0.99, 4.76, 9.09	No increase in tumors. Isolated differences in pituitary adenomas and mononuclear cell leukemia were not dose-responsive, consistent across sexes, or reproducible between studies, and fell within historical control ranges.	[7]
Histopathology	0, 0.99, 4.76, 9.09	Higher incidence of basophilic liver foci in olestra-fed females at 12 months, but this was not associated with tumors or changes in liver function and was not considered a toxic response.	[7]

Similar long-term studies on other sucrose fatty acid esters (not olestra specifically, but related compounds) also found no evidence of toxicity or carcinogenicity in rats at dietary levels up to 5%.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Genotoxicity Studies

A battery of assays was conducted to determine if **sucrose polyester** or its potential breakdown products from heating had mutagenic or clastogenic potential.

Experimental Protocols

Genotoxicity was assessed using a standard set of in vitro and in vivo assays, often with olestra that had been heated to simulate cooking conditions (e.g., frying potato slices at 177-185°C).[\[11\]](#)

- Ames Test (Salmonella mutagenesis): Tested for point mutations in bacteria, with and without metabolic activation (S-9 liver enzymes).[\[11\]](#)
- Mouse Lymphoma Assay: Assessed for forward mutagenesis in mammalian cells.[\[11\]](#)
- Unscheduled DNA Synthesis (UDS): Measured DNA repair in rat primary hepatocytes.[\[11\]](#)
- Clastogenicity Assay (in vitro): Evaluated chromosomal damage in Chinese Hamster Ovary (CHO) cells.[\[11\]](#)
- Clastogenicity Assay (in vivo): Rats were administered heated olestra by gavage (5 g/kg/day for up to 5 days), and bone marrow cells were examined for chromosomal aberrations.[\[11\]](#)

Results Summary

Across all assays, heated olestra was found to lack any detectable genotoxic activity.[\[11\]](#)

These results indicated that **sucrose polyester** is not mutagenic or clastogenic.[\[5\]](#)

Assay Type	Test Substance	Concentration/Dose	Metabolic Activation	Result	Citation
Ames Test	Heated Olestra	Up to 10 mg/ml	With and Without S-9	Negative	[11]
Mouse Lymphoma	Heated Olestra	Up to 23 mg/litre	With and Without S-9	Negative	[11]
Unscheduled DNA Synthesis	Heated Olestra	Up to 5 mg/ml	N/A (hepatocytes)	Negative	[11]
In Vitro Clastogenicity	Heated Olestra	Up to 5 mg/ml	With and Without S-9	Negative	[11]
In Vivo Clastogenicity	Heated Olestra	5 g/kg/day (gavage)	In vivo	Negative	[11]

Reproductive and Developmental Toxicity

To ensure safety across generations, studies were performed to assess the effect of **sucrose polyester** on reproductive function and fetal development.

Experimental Protocol: Two-Generation Rat Study

- Animal Model: Sprague-Dawley rats.[\[12\]](#)
- Group Allocation: Diets containing 1%, 5%, or 10% **sucrose polyester**, with controlled levels of vitamins A and E to compensate for potential absorption effects.[\[12\]](#)
- Duration: Continuous feeding for two complete generations, including a reproductive and teratogenic phase in each.
- Parameters Monitored: Mating, conception rates, embryonic development, fetal and postnatal viability, postnatal growth, and histopathology of reproductive organs.[\[12\]](#)

Results Summary

Sucrose polyester had no deleterious effects on any reproductive or developmental endpoints.[\[12\]](#)

- Parental Effects: Body weight gain was comparable to controls, though feed consumption was higher in SPE-fed groups, likely to compensate for the caloric dilution.[\[12\]](#)
- Reproductive Indices: No adverse effects on mating, conception, or gestation.
- Offspring Effects: No impact on fetal or postnatal viability, growth, or development. No treatment-related histopathological findings were observed.[\[12\]](#)

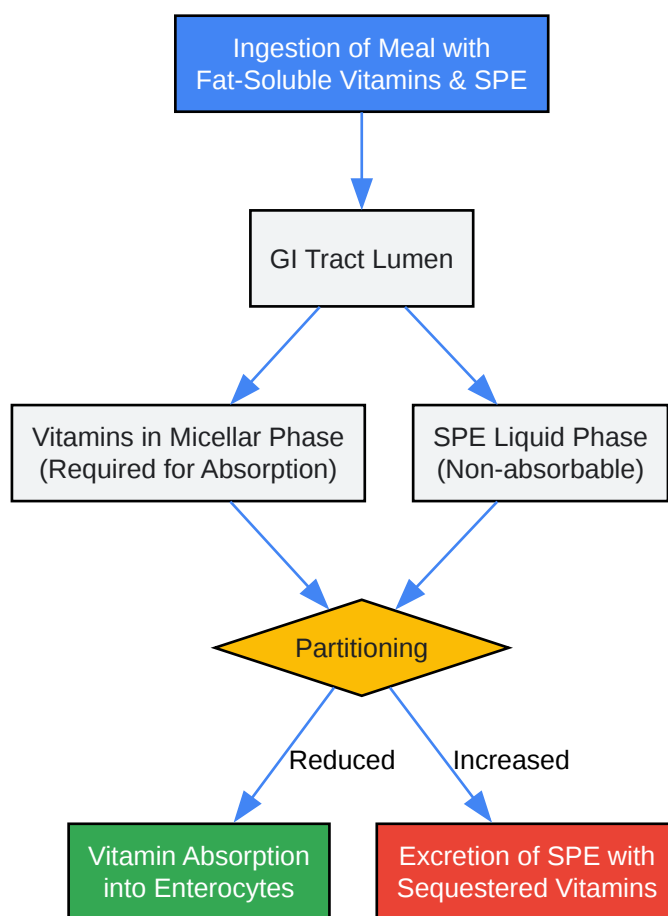
The conclusion from this research was that **sucrose polyester** does not pose a reproductive or teratogenic hazard.[\[12\]](#)

Nutritional Effects: Fat-Soluble Vitamin Absorption

The most significant physiological effect identified in early research was the interaction of non-absorbed **sucrose polyester** with lipophilic (fat-soluble) substances in the gut, particularly vitamins A, D, E, and K.

Mechanism of Action

Because SPE is a non-absorbable lipid, it acts as a lipophilic phase in the intestine. Fat-soluble vitamins and other lipophilic nutrients (like carotenoids) can partition into this phase from the micelles that are necessary for their absorption.[\[2\]](#)[\[13\]](#) The vitamins sequestered in the SPE are then excreted in the feces, reducing their bioavailability.



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Mechanism of SPE interference with vitamin absorption.

Experimental Evidence and Quantitative Data

- Rat Studies: One study showed that for each 1% replacement of dietary cottonseed oil with SPE, the amount of vitamin A stored in the liver decreased by 0.84%.^[13] Another study in rats demonstrated an 8.7% decrease in the net absorption rate of vitamin A from the jejunum in the presence of SPE.^[14]
- Human Studies: A short-term study in normocholesterolemic and hypercholesterolemic subjects found that SPE consumption led to reductions in plasma vitamin A (10%) and vitamin E (21%). These levels returned to baseline after SPE was discontinued.^[6]

This well-characterized effect led the FDA to mandate the fortification of foods containing olestra with vitamins A, D, E, and K to compensate for the reduced absorption.^{[5][15]}

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